

BP Fluor 488 TCO: A Technical Guide for Live Cell Labeling

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Compound of Interest

Compound Name: BP Fluor 488 TCO

Cat. No.: B15555015

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This guide provides an in-depth technical overview of **BP Fluor 488 TCO**, a fluorescent probe designed for live-cell labeling applications. It covers the underlying chemistry, key performance characteristics, and a generalized protocol for its use.

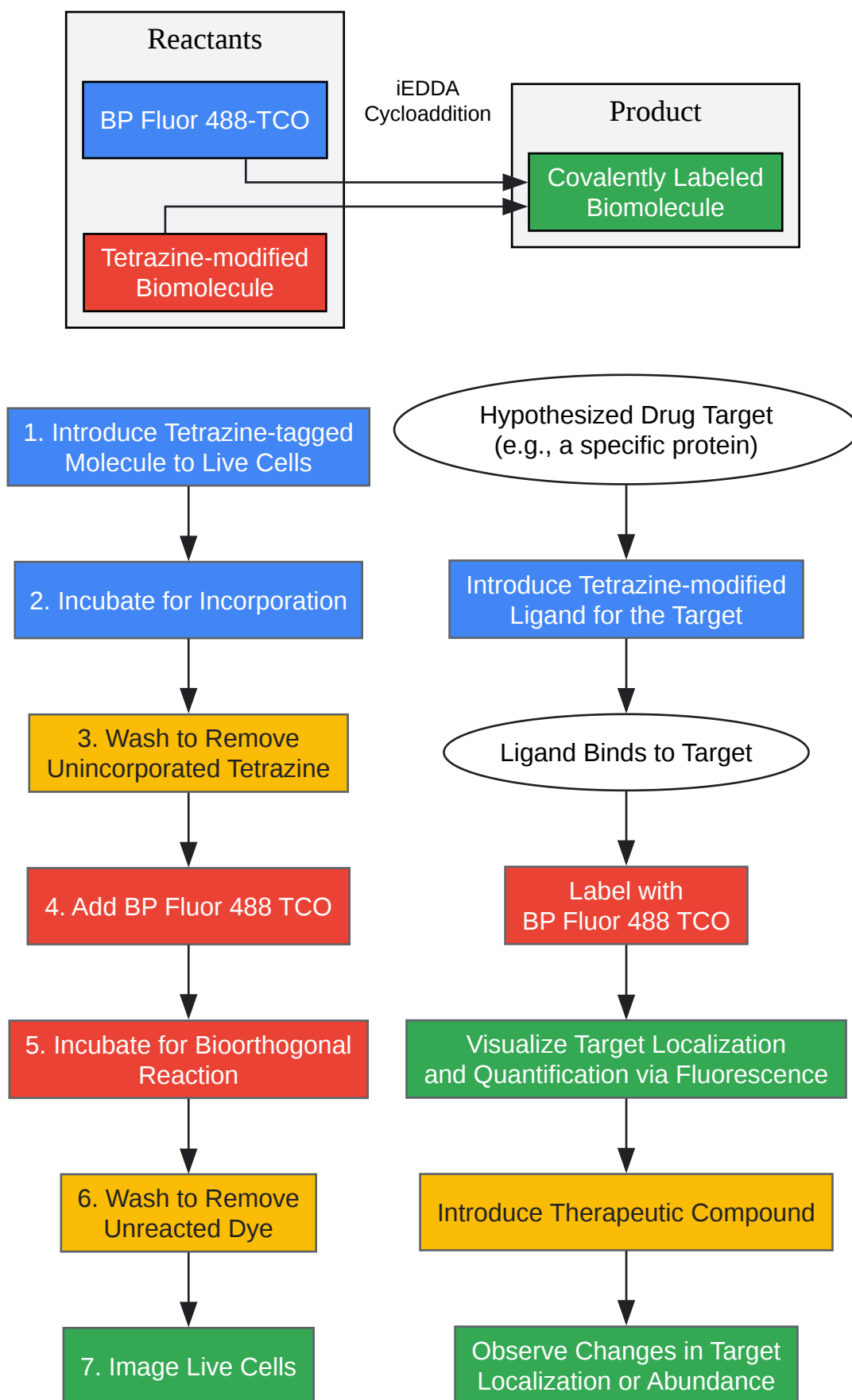
BP Fluor 488 TCO is a bright, green-fluorescent dye that is part of a two-step labeling system based on bioorthogonal chemistry.^{[1][2]} This approach allows for the specific labeling of biomolecules in their native environment without interfering with cellular processes.^{[1][2]} The dye is widely used in various applications, including microscopy and flow cytometry, due to its high fluorescence quantum yield and photostability.^[3]

Core Mechanism: Inverse-Electron Demand Diels-Alder Cycloaddition

The labeling strategy with **BP Fluor 488 TCO** relies on the inverse-electron demand Diels-Alder (IEDDA) cycloaddition reaction. In this reaction, the trans-cyclooctene (TCO) moiety of the dye selectively and rapidly reacts with a tetrazine-modified target molecule. This reaction is

exceptionally fast and occurs efficiently under physiological conditions without the need for a copper catalyst, which can be toxic to cells.

The reaction forms a stable, covalent dihydropyrazine linkage, permanently attaching the bright BP Fluor 488 fluorophore to the target of interest.



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References

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